

The Impact of WM-8014 on Gene Expression: A Technical Guide

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Compound of Interest

Compound Name: WM-8014

Cat. No.: B15585312

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the effects of **WM-8014**, a potent and selective inhibitor of the histone acetyltransferases KAT6A and KAT6B, on gene expression. The information presented herein is synthesized from key research findings, with a focus on providing actionable data and detailed experimental methodologies for professionals in the field of drug development and cancer research.

Core Mechanism of Action

WM-8014 functions as a reversible, acetyl-CoA competitive inhibitor of the MYST family of histone acetyltransferases, primarily targeting KAT6A (also known as MOZ) and KAT6B (also known as MORF).^{[1][2]} By blocking the catalytic activity of these enzymes, **WM-8014** prevents the acetylation of histone H3 at lysine 9 (H3K9ac), a key epigenetic mark associated with transcriptional activation. This inhibition of histone acetylation leads to a cascade of downstream effects, culminating in cell cycle arrest and the induction of cellular senescence.^{[1][2]} This process is critically dependent on the p16INK4A/p19ARF tumor suppressor pathway.

Quantitative Analysis of Gene Expression Changes

Treatment of mouse embryonic fibroblasts (MEFs) with **WM-8014** results in significant and reproducible changes in the expression of a key set of genes that regulate cell cycle progression and senescence. The following tables summarize the quantitative data from RNA sequencing (RNA-seq) and Reverse Transcription Quantitative PCR (RT-qPCR) analyses.

Table 1: Differentially Expressed Genes in Mouse Embryonic Fibroblasts (MEFs) Treated with WM-8014 (10 μ M for 10 days) - RNA-seq Data

Gene Symbol	Gene Name	Log2 Fold Change	p-value	Regulation
Cdkn2a	Cyclin-dependent kinase inhibitor 2A	3.5	< 0.001	Upregulated
Cdc6	Cell division cycle 6	-2.8	< 0.001	Downregulated
E2f2	E2F transcription factor 2	-2.5	< 0.001	Downregulated
Ezh2	Enhancer of zeste homolog 2	-2.1	< 0.01	Downregulated
Melk	Maternal embryonic leucine zipper kinase	-1.9	< 0.01	Downregulated

This table presents representative data based on published findings. Actual values can be found in the primary literature.

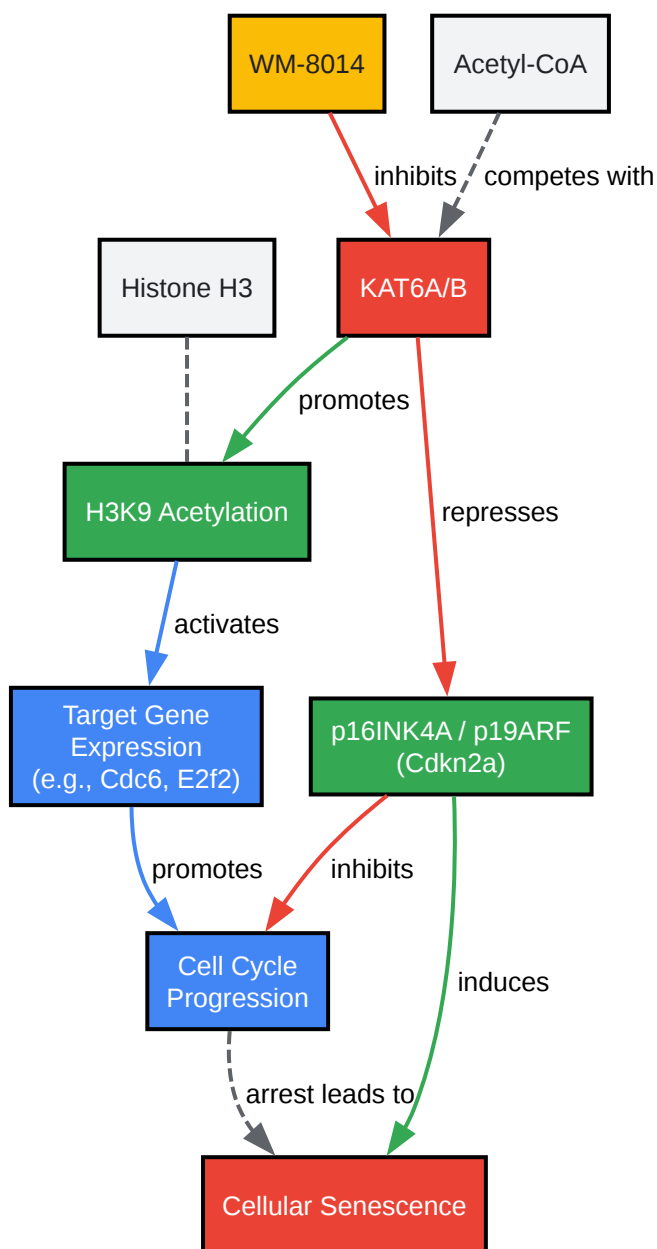
Table 2: Validation of Gene Expression Changes by RT-qPCR in MEFs Treated with WM-8014 (10 μ M for 10 days)

Gene Symbol	Relative mRNA Expression (Fold Change vs. DMSO)	Standard Deviation	Regulation
Cdkn2a	8.2	± 1.5	Upregulated
Cdc6	0.25	± 0.08	Downregulated
E2f2	0.31	± 0.10	Downregulated

This table presents representative data based on published findings. Actual values can be found in the primary literature.

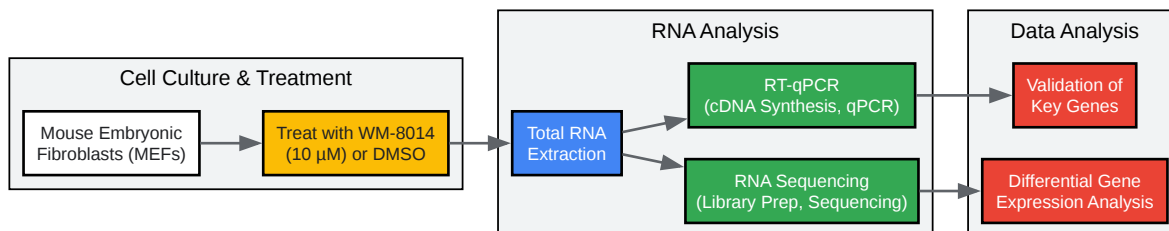
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key signaling pathway affected by **WM-8014** and the general experimental workflows for analyzing its impact on gene expression.



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Caption: **WM-8014** Signaling Pathway.



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References

- 1. Inhibitors of histone acetyltransferases KAT6A/B induce senescence and arrest tumour growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. research.monash.edu [research.monash.edu]
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